

# Evaluating the green chemistry metrics of different **1H-inden-1-one** syntheses

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## Compound of Interest

Compound Name: **1H-inden-1-one**

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## A Comparative Guide to Greener Syntheses of **1H-Inden-1-one**

For Researchers, Scientists, and Drug Development Professionals

The synthesis of **1H-inden-1-one** and its derivatives is of significant interest in medicinal chemistry and materials science due to their presence in a variety of biologically active compounds. As the chemical industry increasingly embraces the principles of green chemistry, it is crucial to evaluate and compare the environmental impact of different synthetic routes. This guide provides an objective comparison of a classical and a modern, greener approach to the synthesis of 1-indanone, a key precursor to **1H-inden-1-one**, supported by a quantitative analysis of key green chemistry metrics.

## At a Glance: Green Chemistry Metrics of **1-Indanone** Syntheses

The following table summarizes the calculated green chemistry metrics for two distinct synthetic pathways to 1-indanone. The final step, a dehydrogenation of 1-indanone to **1H-inden-1-one**, is considered as a separate, subsequent transformation.

Green Chemistry Metric	Classical Synthesis: Friedel-Crafts Acylation	Greener Alternative: Microwave-Assisted Synthesis
Atom Economy (%)	89.9%	89.9%
E-Factor	~2.5 (estimated)	~1.2 (estimated)
Process Mass Intensity (PMI)	~3.5 (estimated)	~2.2 (estimated)
Reaction Yield (%)	~90%	up to 94% <a href="#">[1]</a>
Reaction Time	1-2 hours	10-30 minutes <a href="#">[1]</a>
Energy Input	Conventional Heating	Microwave Irradiation
Key Reagents/Catalysts	Aluminum chloride (stoichiometric)	Metal triflate (catalytic), Ionic liquid <a href="#">[1]</a>
Solvents	Benzene (carcinogenic)	Ionic liquid (recyclable) <a href="#">[1]</a>

Note: The E-Factor and PMI for the classical synthesis are estimated based on typical workup procedures for Friedel-Crafts acylations, which often involve significant amounts of solvent for extraction and washing. The values for the greener alternative are also estimated based on the described experimental conditions.

## Deciphering the Green Metrics

- Atom Economy: This metric, developed by Barry Trost, measures the efficiency of a reaction in converting the mass of reactants into the desired product.[\[2\]](#)[\[3\]](#) A higher atom economy signifies a more sustainable process with less waste generation. In both syntheses of 1-indanone from 3-phenylpropanoic acid, the theoretical atom economy is identical as the overall transformation is the same.
- E-Factor (Environmental Factor): Introduced by Roger Sheldon, the E-Factor is the ratio of the mass of waste produced to the mass of the desired product.[\[2\]](#) A lower E-Factor indicates a greener process.
- Process Mass Intensity (PMI): PMI is the ratio of the total mass of all materials (reactants, solvents, reagents, process water) used in a process to the mass of the final product. A lower

PMI is indicative of a more efficient and less wasteful process.

## Experimental Protocols

### Classical Synthesis: Friedel-Crafts Acylation of Phenylpropionic Acid

This traditional method involves the intramolecular cyclization of 3-phenylpropionic acid or its acid chloride using a strong Lewis acid catalyst, such as aluminum chloride, in a hazardous solvent like benzene.

#### Materials:

- 3-phenylpropanoic acid
- Thionyl chloride (for conversion to the acid chloride)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous benzene
- Hydrochloric acid (for workup)
- Organic solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

#### Procedure:

- Acid Chloride Formation: 3-phenylpropanoic acid is refluxed with an excess of thionyl chloride to form 3-phenylpropionyl chloride. The excess thionyl chloride is removed by distillation.
- Friedel-Crafts Acylation: The 3-phenylpropionyl chloride is dissolved in anhydrous benzene. The solution is cooled in an ice bath, and anhydrous aluminum chloride is added portion-wise with stirring.

- Reaction: The reaction mixture is stirred at room temperature for 1-2 hours until the reaction is complete (monitored by TLC).
- Workup: The reaction mixture is poured onto crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex. The organic layer is separated, and the aqueous layer is extracted with an organic solvent.
- Purification: The combined organic layers are washed with water, a sodium bicarbonate solution, and brine, then dried over an anhydrous drying agent. The solvent is removed under reduced pressure, and the resulting crude 1-indanone is purified by distillation or recrystallization.

## Greener Alternative: Microwave-Assisted Intramolecular Friedel-Crafts Acylation

This modern approach, as described by Le et al., utilizes a catalytic amount of a metal triflate in a recyclable ionic liquid under microwave irradiation, significantly reducing reaction time and the use of hazardous materials.[\[1\]](#)

### Materials:

- 3-phenylpropanoic acid
- Metal triflate catalyst (e.g.,  $\text{Tb}(\text{OTf})_3$ )
- Triflate anion ionic liquid (e.g.,  $[\text{bmim}]\text{OTf}$ )
- Microwave reactor

### Procedure:

- Reaction Setup: A mixture of 3-phenylpropanoic acid, a catalytic amount of the metal triflate, and the ionic liquid is placed in a microwave process vial.[\[1\]](#)
- Microwave Irradiation: The vial is sealed and subjected to microwave irradiation at a set temperature (e.g., 150 °C) for a short duration (e.g., 10-30 minutes).[\[1\]](#)

- Workup and Catalyst Recycling: After cooling, the product can be extracted with a suitable organic solvent. The ionic liquid containing the catalyst can be recovered and reused for subsequent reactions.[\[1\]](#)
- Purification: The extracted product is purified, typically by column chromatography, to yield pure 1-indanone.

## Final Step: Dehydrogenation of 1-Indanone to **1H-Inden-1-one**

A common method to convert 1-indanone to **1H-inden-1-one** involves a dehydrogenation reaction.

Materials:

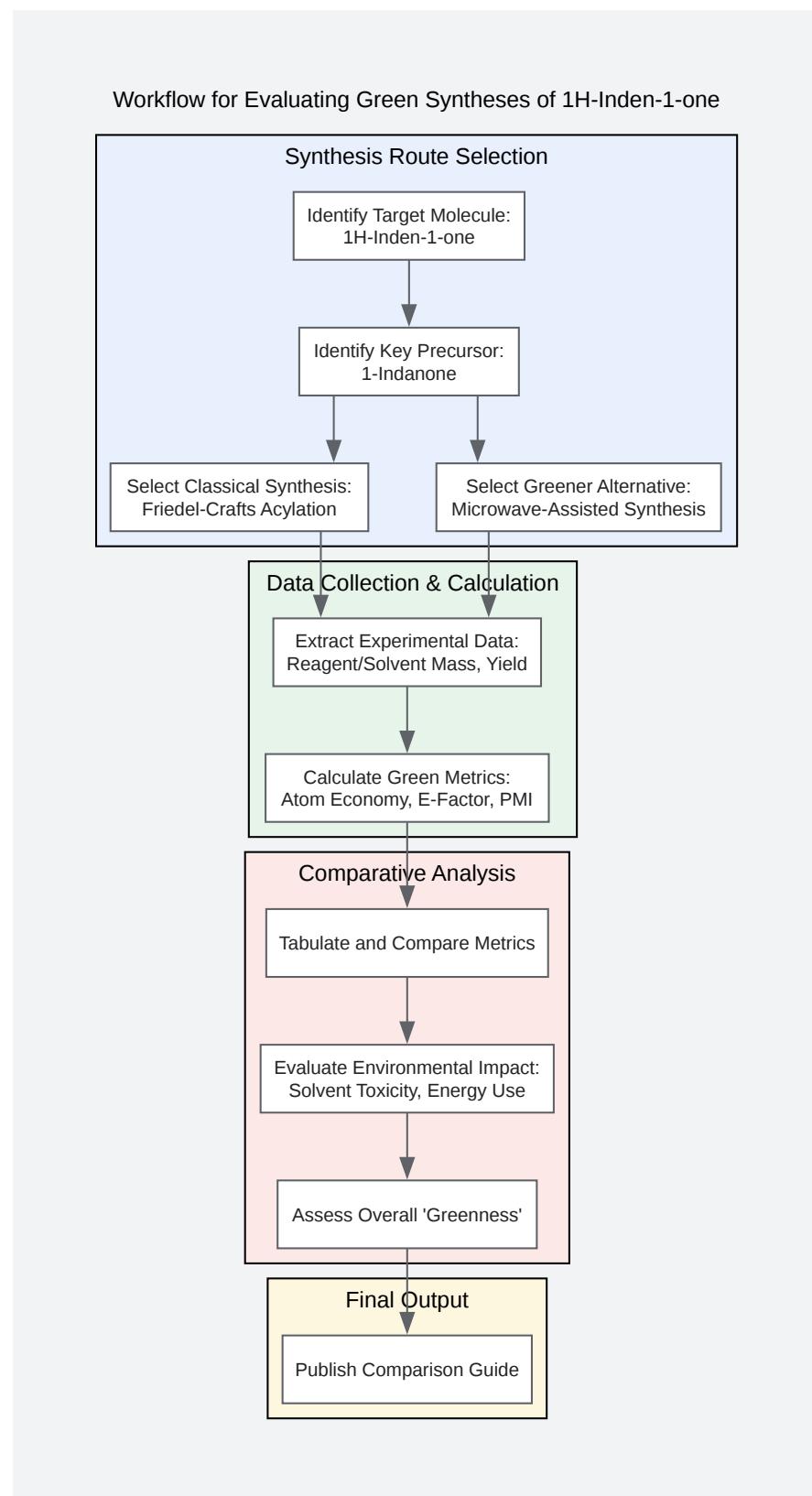
- 1-Indanone
- Palladium on carbon (Pd/C) catalyst
- High-boiling solvent (e.g., p-cymene)

Procedure:

- Reaction Setup: 1-indanone and a catalytic amount of Pd/C are suspended in a high-boiling solvent.
- Dehydrogenation: The mixture is heated to reflux for several hours. The progress of the reaction can be monitored by TLC or GC.
- Workup: After cooling, the catalyst is removed by filtration.
- Purification: The solvent is removed under reduced pressure, and the crude **1H-inden-1-one** is purified by a suitable method such as column chromatography or recrystallization.

## Logical Workflow for Evaluating Green Syntheses

The following diagram illustrates the logical workflow for the evaluation and comparison of different synthetic routes based on green chemistry principles.



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Caption: Workflow for the evaluation of green chemistry metrics in **1H-inden-1-one** synthesis.

## Conclusion

The comparison clearly demonstrates the advantages of the modern, microwave-assisted synthesis of 1-indanone over the classical Friedel-Crafts acylation from a green chemistry perspective. While the atom economy is inherently the same for the transformation, the significant reduction in reaction time, the use of a catalytic rather than a stoichiometric amount of a less hazardous reagent, and the potential for solvent recycling in the microwave-assisted method lead to a considerably lower E-Factor and PMI. This analysis underscores the importance of applying green chemistry principles and metrics in the development of synthetic routes to valuable chemical entities like **1H-inden-1-one**, paving the way for more sustainable practices in the pharmaceutical and chemical industries.

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